

Navigating the Disposal of L-Valine-1-13C,15N: A Procedural Guide

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Compound of Interest

Compound Name: L-Valine-1-13C,15N

Cat. No.: B12409679

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. **L-Valine-1-13C,15N**, a stable, non-radioactive, isotopically labeled amino acid, requires adherence to specific chemical waste protocols. Although not classified as a hazardous substance by most regulations, it must not be disposed of as common trash or poured down the drain.^{[1][2]} The recommended disposal method involves treating it as a chemical waste product, managed through your institution's Environmental Health and Safety (EHS) program.

The primary route for disposal is through a licensed disposal company, which typically involves chemical incineration.^[3] This ensures the complete destruction of the compound in a controlled environment. Always consult your institution's specific guidelines and the material's Safety Data Sheet (SDS) before proceeding.

Summary of Safety and Disposal Information

To facilitate quick reference, the following table summarizes key quantitative and safety data for **L-Valine-1-13C,15N**.

Property	Value / Recommendation	Source
CAS Number	202407-30-5	
Molecular Weight	~123.10 g/mol	
Physical Form	Solid	
Hazard Classification	Not a hazardous substance or mixture.	[1]
Storage Temperature	Room temperature, away from light and moisture.	[3][4]
Personal Protective Equipment (PPE)	Dust mask (type N95), eyeshields, gloves.	
Primary Disposal Method	Offer to a licensed disposal company; chemical incineration.	[3]
Spill Containment	Sweep or shovel up mechanically and collect in a suitable container for disposal. Avoid dust formation.	[3][5]

Standard Operating Procedure for Disposal

Follow this step-by-step protocol to ensure the safe and compliant disposal of **L-Valine-1-13C,15N** and its associated waste.

Experimental Protocol: Waste Handling and Disposal

1. Waste Characterization:

- Determine if the **L-Valine-1-13C,15N** waste is in its pure, solid form or mixed with other solvents or chemicals.
- If it is part of a mixture, all components must be identified by percentage or volume on the waste label.[6] The entire mixture must be treated according to the hazard class of its most hazardous component.

2. Waste Segregation:

- As a stable isotope-labeled compound, this waste should be treated as general chemical waste.^[7]
- Crucially, do not mix this waste with radioactive waste streams.
- Keep it segregated from other incompatible waste types such as strong acids, bases, or oxidizers.^[6]

3. Containerization and Labeling:

- Place the waste in a chemically compatible, leak-proof container with a secure lid.
- Attach a "Hazardous Waste" or "Chemical Waste" label as required by your institution.^[6]
- On the label, clearly write the full chemical name: "**L-Valine-1-13C,15N**". Do not use formulas or abbreviations.^[6]
- List all other constituents and their approximate percentages if it is a mixed waste.
- Complete all other required fields on the label, such as the accumulation start date.

4. On-Site Accumulation:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^[6] This area should be clearly marked and located at or near the point of generation.
- Ensure the container is closed at all times except when adding waste.

5. Arranging for Disposal:

- Once the container is full or you are ready to dispose of it, complete the "date filled" section on the label.^[6]
- Follow your institutional procedures to request a waste pickup from the EHS department.

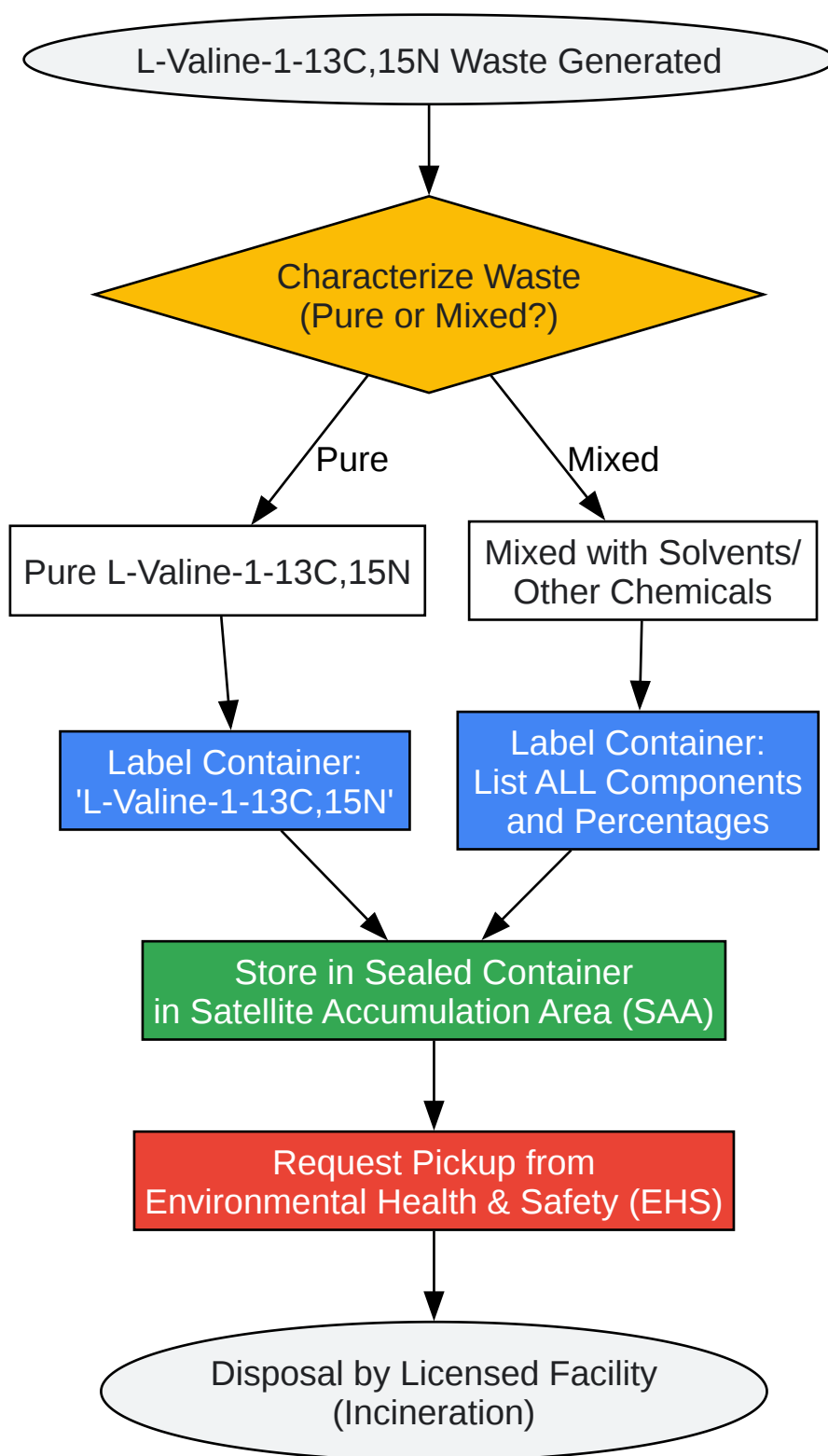
- Do not attempt to transport the chemical waste off-site yourself. All transportation must be handled by licensed hazardous waste transporters.[8]

6. Final Disposal:

- Your EHS department will consolidate the waste and transfer it to a licensed Treatment, Storage, and Disposal Facility (TSDF).
- The standard disposal method for this type of organic material is high-temperature incineration in a facility equipped with an afterburner and scrubber to neutralize harmful combustion byproducts.[3]

Disposal Process Workflow

The following diagram illustrates the decision-making process for the proper disposal of **L-Valine-1-13C,15N** waste in a laboratory setting.



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Caption: Disposal workflow for **L-Valine-1-13C,15N** waste.

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